

# Essential Safety and Operational Guide for Handling Ethyl 2-chloropropionate

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## Compound of Interest

Compound Name: Ethyl 2-chloropropionate

Cat. No.: B056282

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This document provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-chloropropionate**. It offers step-by-step guidance for safe operational procedures and disposal.

## Hazard Identification and Classification

**Ethyl 2-chloropropionate** is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] Inhalation or skin contact may lead to toxic effects.[2] It is crucial to handle this chemical with care in a well-ventilated area and away from ignition sources.[2][3]

### Quantitative Data Summary

Property	Value	Source
CAS Number	535-13-7	[1][3][4]
Molecular Formula	C5H9ClO2	[1][2]
Molecular Weight	136.58 g/mol	[1][2]
Appearance	Clear, colorless liquid	[2]
Odor	Pungent	[2]
Boiling Point	146-149 °C	
Density	1.072 g/mL at 25 °C	
Flash Point	38 °C (100.4 °F)	
UN Number	2935	[1][5]
NFPA Flammability Rating	3 (Serious)	[6]
NFPA Reactivity Rating	1 (Slight)	[6]

## Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment is mandatory when handling **Ethyl 2-chloropropionate**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[4] A face shield is also recommended.[1]
- **Skin Protection:** Wear protective gloves and clothing to prevent skin exposure.[4][6] Regularly inspect gloves before use and use a proper glove removal technique to avoid skin contact.[1]
- **Respiratory Protection:** Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if ventilation is inadequate or for spill response.
- **General Hygiene:** Wash hands thoroughly after handling.[4] Do not eat, smoke, or drink in areas where the chemical is handled.[6] Contaminated work clothes should be laundered separately.[6]

# Operational Plan: Step-by-Step Handling Protocol

## 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[6\]](#)
- Ensure that an eyewash station and emergency shower are readily accessible.[\[4\]](#)[\[6\]](#)
- Eliminate all ignition sources, including open flames, sparks, and hot surfaces.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[6\]](#)
- Ground and bond all containers and receiving equipment during transfer to prevent static discharge.[\[4\]](#)[\[6\]](#)

## 2. Handling and Storage:

- Store in a cool, dry, and well-ventilated area in tightly closed containers.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Avoid inhaling vapor or mist.[\[1\]](#)[\[3\]](#)
- Incompatible materials to avoid include acids, bases, and reducing agents.[\[4\]](#)

## 3. Spill Response:

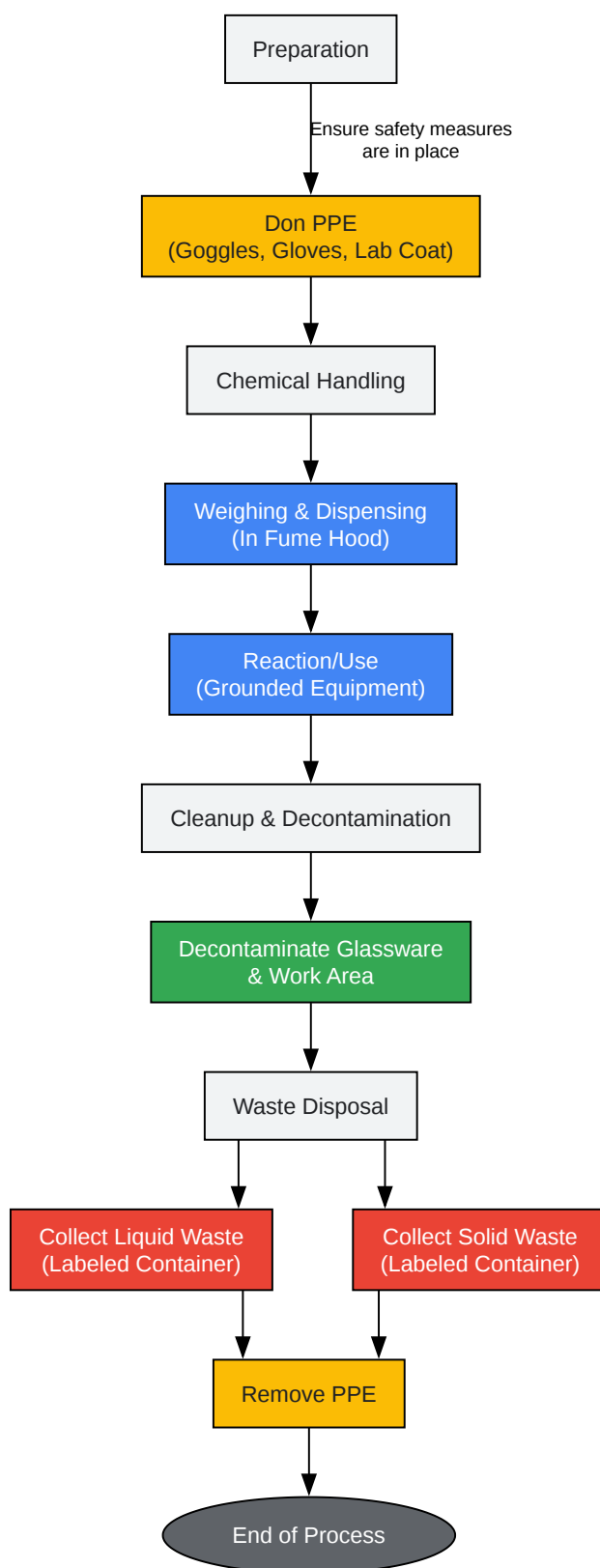
- Small Spills:
  - Evacuate non-essential personnel from the area.[\[6\]](#)
  - Remove all ignition sources.[\[4\]](#)[\[6\]](#)
  - Absorb the spill with an inert, non-combustible material such as sand, dry lime, or soda ash.[\[6\]](#)[\[7\]](#)
  - Collect the absorbed material using clean, non-sparking tools and place it into a suitable, labeled container for disposal.[\[5\]](#)[\[7\]](#)

- Ventilate the area and wash the spill site after cleanup is complete.[6]
- Large Spills:
  - Isolate the spill area for at least 50 meters (150 feet) in all directions.[5]
  - Consider an initial downwind evacuation for at least 300 meters (1000 feet).[5]
  - Prevent the spill from entering waterways, sewers, or confined areas.[5][7]
  - Use a vapor-suppressing foam to reduce vapors.[5][7]

## Disposal Plan

- Dispose of **Ethyl 2-chloropropionate** and contaminated materials as hazardous waste.[6]
- All waste must be placed in sealed, properly labeled containers.
- It may be necessary to use a licensed disposal company for chemical incineration with an afterburner and scrubber.[1]
- Do not dispose of the chemical into drains or the environment.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Workflow for Safe Handling of Ethyl 2-chloropropionate



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Caption: Workflow for the safe handling and disposal of **Ethyl 2-chloropropionate**.

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